

solubility of Cbz-protected hydroxyproline methyl ester

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Compound of Interest

Compound Name: (4R)-1-Cbz-4-hydroxy-D-proline
methyl ester

CAS No.: 155075-23-3

Cat. No.: B118330

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An In-Depth Technical Guide to the Solubility of Cbz-Protected Hydroxyproline Methyl Ester

Introduction

N-Benzyloxycarbonyl-trans-4-hydroxy-L-proline methyl ester (Cbz-Hyp-OMe) is a critical chiral building block in the synthesis of a wide array of pharmaceutical agents, including carbapenem antibiotics like Doripenem. Its rigid pyrrolidine ring, adorned with a hydroxyl group, provides a valuable scaffold for stereocontrolled synthesis. However, the successful application of Cbz-Hyp-OMe in synthetic workflows is intrinsically linked to its solubility characteristics in various reaction and purification media. This guide provides a comprehensive overview of the solubility of Cbz-Hyp-OMe, the underlying physicochemical principles, and robust methodologies for its empirical determination.

Chemical and Physical Properties

Understanding the fundamental properties of Cbz-Hyp-OMe is paramount to predicting its solubility behavior.

Property	Value	Reference
CAS Number	64187-48-0	[1]
Molecular Formula	C ₁₄ H ₁₇ NO ₅	[1]
Molecular Weight	279.29 g/mol	[1]
Appearance	White powder or viscous liquid	[1]
Boiling Point	422.779°C at 760 mmHg (Predicted)	[1]
Density	1.313 g/cm ³ (Predicted)	[1]
pKa	14.25 ± 0.40 (Predicted)	[2]

The Molecular Architecture and its Impact on Solubility

The solubility of Cbz-Hyp-OMe is a direct consequence of its molecular structure, which features a delicate balance of polar and non-polar moieties.

The Role of the Cbz Protecting Group

The benzyloxycarbonyl (Cbz) group is a widely employed protecting group for amines in peptide synthesis and organic chemistry.[3] Its introduction onto the nitrogen atom of the hydroxyproline ring has a profound impact on the molecule's solubility. By converting the polar and potentially charged amino group into a less polar urethane, the Cbz group significantly enhances the solubility of the amino acid derivative in a range of organic solvents.[4] This is a critical modification, as the parent amino acid, hydroxyproline, is highly polar and primarily water-soluble. The aromatic ring of the Cbz group also introduces the potential for π - π stacking interactions, which can influence crystal packing and, consequently, the energy required to dissolve the solid.

The Methyl Ester Moiety

Esterification of the carboxylic acid to its methyl ester further diminishes the polarity of the molecule. The free carboxylic acid is capable of acting as a hydrogen bond donor and acceptor

and can exist in an ionized state, conferring significant aqueous solubility. The methyl ester, in contrast, is a non-ionizable, less polar functional group, which further shifts the solubility profile towards organic media.[5]

The Hydroxyl Group and the Pyrrolidine Ring

The presence of the hydroxyl group on the pyrrolidine ring introduces a polar site capable of hydrogen bonding. This feature can enhance solubility in protic solvents. The rigid pyrrolidine ring itself contributes to the overall shape and crystal lattice energy of the molecule, which are key factors in the dissolution process.

The interplay of these functional groups results in a molecule with moderate overall polarity, leading to good solubility in a variety of common organic solvents.

Qualitative and Predicted Solubility Profile

While comprehensive quantitative solubility data for Cbz-Hyp-OMe across a wide range of solvents is not readily available in the public domain, a qualitative and predicted solubility profile can be constructed based on its chemical properties and available information for structurally similar compounds.

Solvent	Predicted Solubility	Rationale
Water	Sparingly soluble to slightly soluble	The presence of the Cbz group and methyl ester significantly reduces aqueous solubility. A predicted value for a diastereomer is 3.1 g/L at 25°C.[2]
Methanol, Ethanol	Soluble to freely soluble	These polar protic solvents can engage in hydrogen bonding with the hydroxyl group and the carbonyls of the urethane and ester.
Isopropanol	Soluble	Similar to methanol and ethanol, but potentially slightly lower solubility due to the increased non-polar character of the solvent.
Acetonitrile	Soluble	A polar aprotic solvent that can effectively solvate the polar regions of the molecule.
Tetrahydrofuran (THF)	Soluble	A less polar ether that can still solvate the molecule effectively due to its ability to act as a hydrogen bond acceptor.
Ethyl Acetate	Soluble	A moderately polar solvent in which many protected amino acids show good solubility.
Dichloromethane (DCM)	Soluble to freely soluble	A common solvent for organic reactions and purifications of compounds with moderate polarity.
Chloroform	Soluble to freely soluble	Similar to DCM, it is an effective solvent for many

organic compounds.

Acetone

Soluble

A polar aprotic solvent that is a good general solvent for a wide range of organic molecules.

N,N-Dimethylformamide (DMF)

Freely soluble

A highly polar aprotic solvent known for its excellent solvating power for a wide range of organic compounds.

Dimethyl Sulfoxide (DMSO)

Freely soluble

A highly polar aprotic solvent with strong solvating capabilities for a broad spectrum of organic molecules.

Experimental Determination of Solubility

For researchers requiring precise solubility data for their specific applications, empirical determination is essential. The following are standard, reliable methods for determining the solubility of a compound like Cbz-Hyp-OMe.

Thermodynamic Solubility Determination: The Shake-Flask Method

The shake-flask method is considered the "gold standard" for determining thermodynamic (equilibrium) solubility.^[6] It involves equilibrating an excess of the solid compound in a solvent for a sufficient period to reach saturation.

Experimental Workflow

Caption: Workflow for Thermodynamic Solubility Determination

Step-by-Step Protocol

- Preparation: Add an excess amount of Cbz-Hyp-OMe (enough to ensure a solid phase remains after equilibration) to a known volume of the desired solvent in a sealed, inert vial.

- **Equilibration:** Place the vial in a shaker or rotator in a temperature-controlled environment (e.g., 25°C). Agitate the mixture for a period sufficient to reach equilibrium (typically 24 to 48 hours).
- **Phase Separation:** After equilibration, allow the vial to stand to let the excess solid settle. Carefully withdraw a sample of the supernatant, ensuring no solid particles are transferred. For more rigorous separation, centrifuge the sample and then filter the supernatant through a syringe filter (e.g., 0.22 µm PTFE).
- **Quantification:** Accurately dilute the saturated solution with a suitable solvent. Quantify the concentration of Cbz-Hyp-OMe using a validated analytical method such as High-Performance Liquid Chromatography (HPLC) with UV detection or quantitative Nuclear Magnetic Resonance (qNMR).
- **Calculation:** Calculate the solubility from the determined concentration and the dilution factor.

Kinetic Solubility Determination: Nephelometric Method

For higher throughput screening, kinetic solubility can be assessed using nephelometry, which measures the scattering of light by undissolved particles.^[7] This method is particularly useful in early drug discovery and process development.

Experimental Workflow

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